

D-Mannonic acid-1,4-lactone CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *D-Mannonic acid-1,4-lactone*

Cat. No.: B119574

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An In-depth Technical Guide to D-Mannonic acid-1,4-lactone

For Researchers, Scientists, and Drug Development Professionals

Core Summary

D-Mannonic acid-1,4-lactone, a derivative of D-mannose, is a carbohydrate of significant interest in biochemical research and pharmaceutical development. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and biological relevance, with a focus on its potential applications in drug development. All quantitative data is summarized in structured tables, and key experimental methodologies are detailed.

Physicochemical Properties

D-Mannonic acid-1,4-lactone, with the CAS number 26301-79-1, is a white, crystalline solid. [1][2] Its molecular formula is $C_6H_{10}O_6$, corresponding to a molecular weight of 178.14 g/mol. [3][4] Key physicochemical properties are summarized in Table 1.

Property	Value	Reference(s)
CAS Number	26301-79-1	[2][4]
Molecular Formula	C ₆ H ₁₀ O ₆	[2][3]
Molecular Weight	178.14 g/mol	[3][4]
Appearance	White crystalline powder	[1]
Melting Point	>151 °C	[1]
Optical Rotation	[α] ²⁰ _D = 50 - 54° (c=3 in H ₂ O)	[1]

Synthesis of D-Mannonic acid-1,4-lactone

The primary method for synthesizing **D-Mannonic acid-1,4-lactone** is through the oxidation of D-mannose, followed by intramolecular cyclization.[5]

Experimental Protocol: Oxidation of D-Mannose to D-Mannonic acid-1,4-lactone

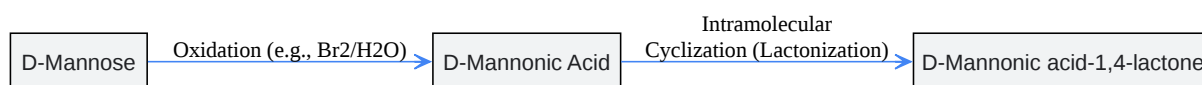
This protocol describes the synthesis via bromine water oxidation.

Materials:

- D-mannose
- Bromine
- Sodium bicarbonate
- Water
- Reaction vessel
- Magnetic stirrer
- pH meter

Procedure:

- Dissolve D-mannose in water in the reaction vessel.
- Cool the solution in an ice bath.
- Slowly add bromine to the stirred solution.
- Maintain the pH of the reaction mixture between 2 and 3 by adding sodium bicarbonate as needed.[5]
- Continue stirring at 20°C for approximately 96 hours.[6]
- After the reaction is complete, heat the solution to 60-80°C to promote the intramolecular cyclization (lactonization) to form **D-Mannonic acid-1,4-lactone**.[5]
- The crude product can be purified by recrystallization.



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Caption: Synthesis of **D-Mannonic acid-1,4-lactone** from D-mannose.

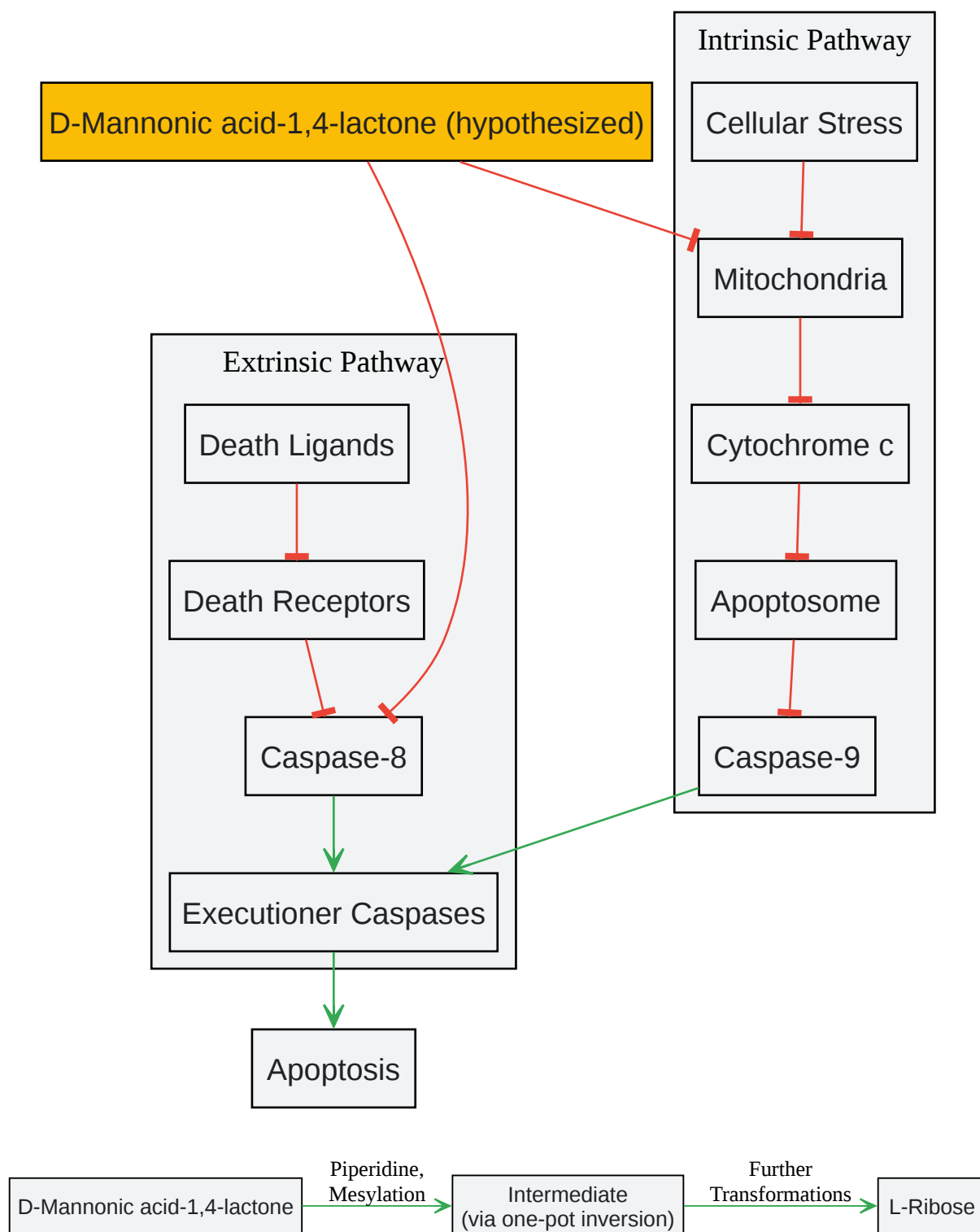
Biological Activity and Potential Signaling Pathways

While research into the specific signaling pathways modulated by **D-Mannonic acid-1,4-lactone** is ongoing, preliminary evidence and studies on structurally similar compounds suggest potential involvement in apoptosis and antioxidant responses.[5]

Apoptosis

Some studies on related sugar lactones, such as D-Saccharic acid-1,4-lactone (DSL), have demonstrated a protective role against apoptosis.[7] DSL has been shown to inhibit both the extrinsic (death receptor-mediated) and intrinsic (mitochondria-dependent) apoptotic pathways. [7][8] In models of hyperglycemia-induced hepatic apoptosis, DSL was found to suppress the

activation of caspase-8 and the cleavage of Bid (t-Bid) in the extrinsic pathway.[7] In the intrinsic pathway, it helps to maintain mitochondrial membrane potential and prevent the release of cytochrome c.[7][8] Given the structural similarities, it is hypothesized that **D-Mannonic acid-1,4-lactone** may exert similar effects, although direct experimental evidence is required.



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- To cite this document: BenchChem. [D-Mannonic acid-1,4-lactone CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b119574#d-mannonic-acid-1-4-lactone-cas-number-and-molecular-weight]

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